

Disperse blue 291 chemical properties and structure

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Compound of Interest

Compound Name: Disperse blue 291

Cat. No.: B010570

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An In-depth Technical Guide to **Disperse Blue 291**: Chemical Properties and Structure

Introduction

Disperse Blue 291 is a synthetic monoazo dye known for its application in the textile industry, particularly for dyeing synthetic fibers.[1][2] As a disperse dye, it possesses low water solubility and is applied from a fine aqueous dispersion.[3][4] This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols for **Disperse Blue 291**, targeted towards researchers, scientists, and professionals in drug development and chemical analysis.

Chemical Structure and Identification

Disperse Blue 291 belongs to the single azo class of dyes. Its chemical structure is characterized by an azo group (-N=N-) connecting a substituted phenyl ring with a brominated and dinitrated phenyl ring. The systematic IUPAC name for **Disperse Blue 291** is N-[2-[(E)-(2-bromo-4,6-dinitrophenyl)diazenyl]-5-(diethylamino)-4-methoxyphenyl]acetamide.

The molecular structure gives rise to its characteristic blue color and its affinity for hydrophobic fibers like polyester.

Structural Identifiers:

Identifier	Value
IUPAC Name	N-[2-[(E)-(2-bromo-4,6-dinitrophenyl)diazenyl]-5-(diethylamino)-4-methoxyphenyl]acetamide
SMILES	<chem>CCN(CC)c1cc(NC(=O)C)c(cc1OC)N=Nc2c(Br)c(c(cc2--INVALID-LINK--[O-])--INVALID-LINK--[O-])</chem>
InChI	InChI=1S/C19H21BrN6O6/c1-5-24(6-2)16-9-14(21-11(3)27)15(10-18(16)32-4)22-23-19-13(20)7-12(25(28)29)8-17(19)26(30)31/h7-10H,5-6H2,1-4H3,(H,21,27)/b23-22+[5]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Disperse Blue 291**.

Property	Value	Reference
CAS Number	56548-64-2	[1][6]
C.I. Number	113395	
Molecular Formula	C19H21BrN6O6	[6]
Molecular Weight	509.31 g/mol	[6][7][8]
Appearance	Dark blue tiny particles/grain	[2][9]
Boiling Point	700.4 °C at 760 mmHg	[6]
Density	1.54 g/cm ³	[1][6]
Flash Point	377.4 °C	[1]
Water Solubility	Very low	[3][4]
pKa	13.43 ± 0.70 (Predicted)	[1][6]
XLogP3-AA	4.1	[8]

Experimental Protocols

Synthesis of Disperse Blue 291

The manufacturing process for **Disperse Blue 291** involves a two-step diazotization and coupling reaction.^{[1][2]}

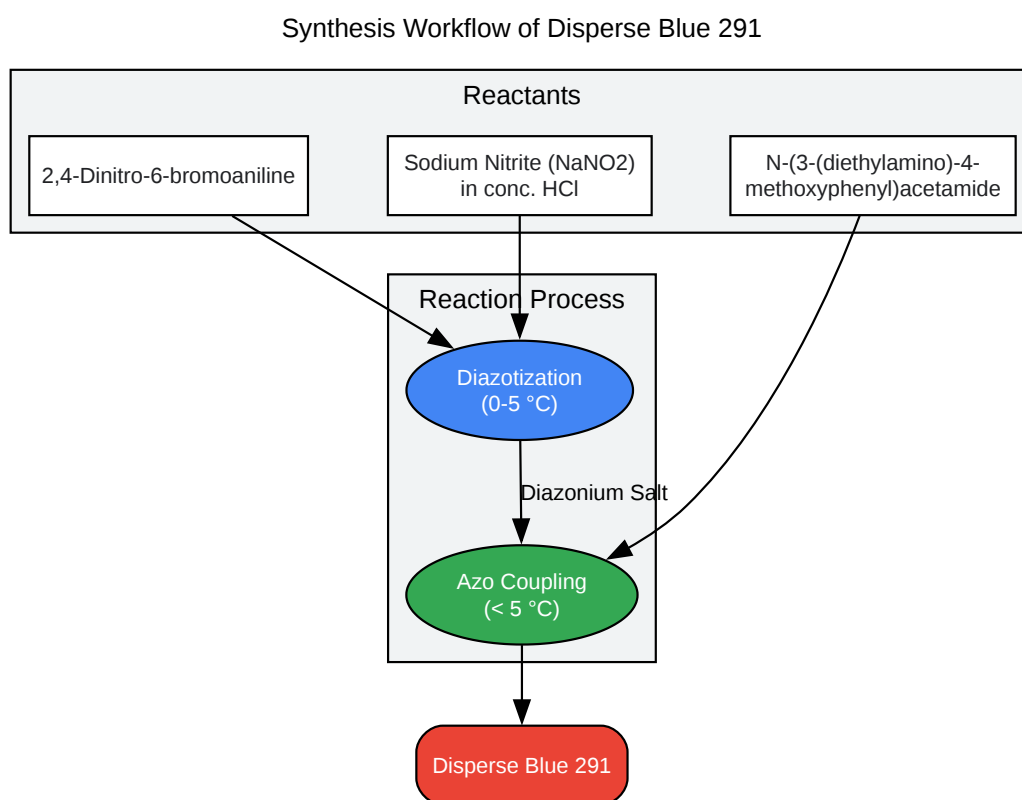
1. Diazotization of 2,4-Dinitro-6-bromoaniline:

- A cold solution of sodium nitrite is added to a solution of 2,4-Dinitro-6-bromoaniline in concentrated hydrochloric acid at a temperature of 0-5 °C. This reaction forms the diazonium salt.

2. Azo Coupling:

- The prepared diazonium salt solution is then added to a cold solution of the coupling component, N-(3-(diethylamino)-4-methoxyphenyl)acetamide.
- The mixture is stirred at a low temperature (< 5 °C) to facilitate the coupling reaction, which results in the formation of the **Disperse Blue 291** dye as a solid precipitate.
- The resulting solid is collected by filtration and can be further purified by crystallization.

Below is a workflow diagram illustrating the synthesis process.



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Caption: Synthesis workflow for **Disperse Blue 291**.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

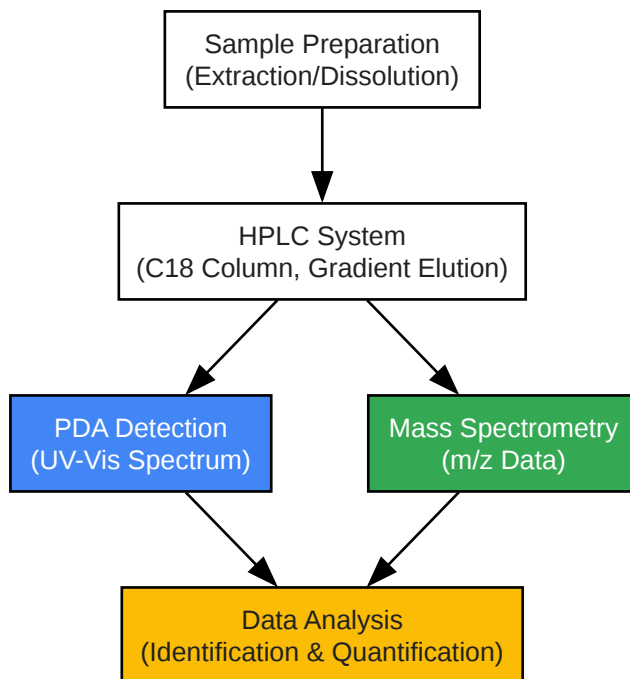
The analysis of disperse dyes, including **Disperse Blue 291**, is often carried out using High-Performance Liquid Chromatography (HPLC), frequently coupled with a Photodiode Array (PDA) detector and a mass spectrometer (MS) for enhanced identification and purity assessment.^[10]

General Protocol Outline:

- **Standard and Sample Preparation:** Prepare standard solutions of **Disperse Blue 291** in a suitable solvent (e.g., methanol or dimethylformamide). Extract the dye from the sample matrix (e.g., textile fibers) using an appropriate solvent and sonication.
- **Chromatographic Conditions:**
 - **Column:** A reverse-phase C18 column is typically used.
 - **Mobile Phase:** A gradient of two solvents, such as water (often with an additive like formic acid) and an organic solvent like acetonitrile or methanol.
 - **Flow Rate:** Typically around 0.5 - 1.0 mL/min.
 - **Injection Volume:** 5 - 20 µL.
- **Detection:**
 - **PDA Detector:** Scans a range of wavelengths to obtain the UV-Vis spectrum of the eluting peaks, which aids in identification.
 - **Mass Spectrometry (MS):** Provides mass-to-charge ratio (m/z) data, confirming the molecular weight of the compound and any impurities.[\[10\]](#)

The diagram below outlines the general workflow for the HPLC analysis of **Disperse Blue 291**.

HPLC Analysis Workflow for Disperse Blue 291



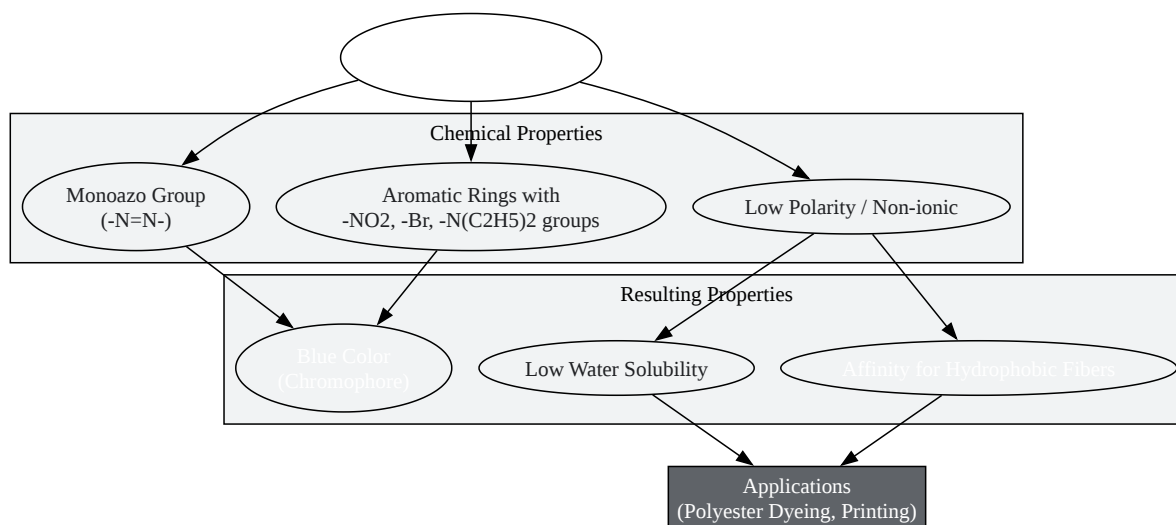
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Caption: General workflow for HPLC analysis.

Applications and Significance

Disperse Blue 291 is primarily used for dyeing synthetic fibers such as polyester, nylon, and acrylic, as well as their blends.^{[1][2]} Its molecular structure allows it to penetrate and bind with the amorphous regions of these hydrophobic fibers under high-temperature dyeing conditions.

Beyond its use in the textile and printing industries, it has also been noted for its use as a tracer compound in environmental testing and as a reference dye in metabolomics research due to its distinct spectral characteristics.^[1]



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